

An In-Depth Technical Guide to Isopentyl-Substituted Pyrazol-4-ols

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 1-Isopentyl-1H-pyrazol-4-ol

CAS No.: 1393442-52-8

Cat. No.: B1470976

[Get Quote](#)

A Note on Isomeric Specificity: Initial inquiries for the compound "**1-Isopentyl-1H-pyrazol-4-ol**" did not yield specific results in comprehensive chemical databases. This suggests that this particular isomer may be a novel compound or is not widely reported in the scientific literature. However, substantial information is available for its structural isomer, 3-Isopentyl-1H-pyrazol-4-ol. This technical guide will, therefore, focus on the known properties, synthesis, and potential applications of 3-Isopentyl-1H-pyrazol-4-ol as a representative isopentyl-substituted pyrazol-4-ol, providing a foundational understanding for researchers in drug discovery and organic synthesis.

Chemical Identity and Properties

3-Isopentyl-1H-pyrazol-4-ol, also known by its IUPAC name 5-(3-methylbutyl)-1H-pyrazol-4-ol, is a heterocyclic organic compound. The core of its structure is a five-membered pyrazole ring, which is a common scaffold in medicinal chemistry due to its diverse biological activities.^[1]

Table 1: Chemical Identifiers and Properties of 3-Isopentyl-1H-pyrazol-4-ol

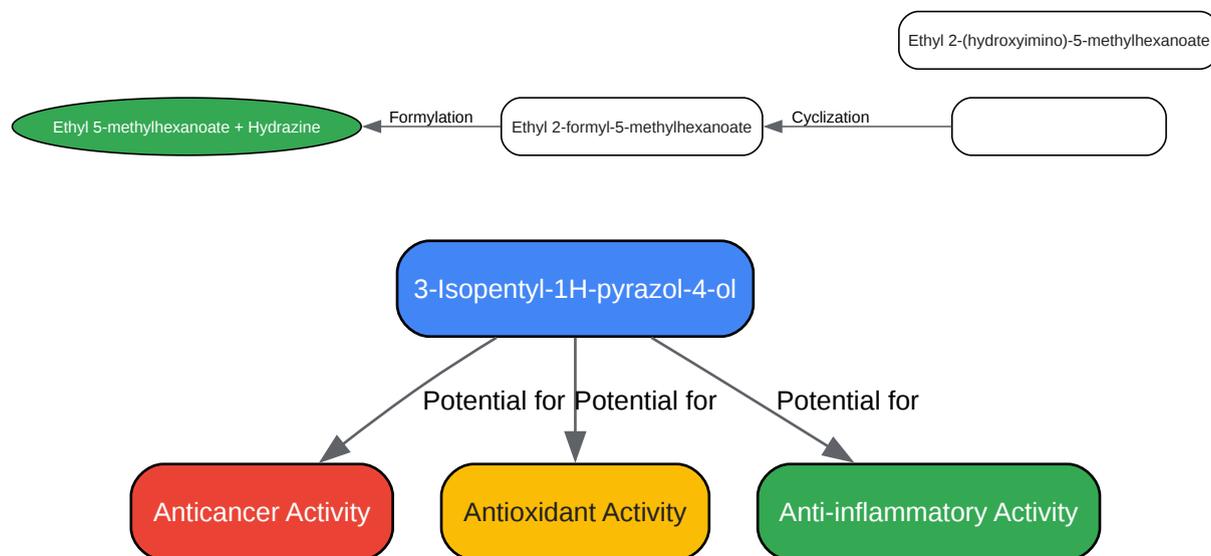
Property	Value	Source
Molecular Formula	C ₈ H ₁₄ N ₂ O	[2]
Molecular Weight	154.21 g/mol	[2]
IUPAC Name	5-(3-methylbutyl)-1H-pyrazol-4-ol	[2]
Canonical SMILES	<chem>CC(C)CCC1=C(C=NN1)O</chem>	[2]
InChI Key	UDHPHVKLSXDGHU-UHFFFAOYSA-N	[2]
CAS Number	Not explicitly available in searched databases.	

Synthesis and Mechanistic Insights

The synthesis of 3-substituted-1H-pyrazol-4-ols generally relies on the construction of the pyrazole ring through cyclization reactions. The most common and well-established method is the Knorr pyrazole synthesis, which involves the condensation of a 1,3-dicarbonyl compound with a hydrazine derivative.[2]

Retrosynthetic Analysis

A logical retrosynthetic pathway for 3-Isopentyl-1H-pyrazol-4-ol points to a β -ketoester as a key starting material.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-phenyl-1H-pyrazole | C₉H₈N₂ | CID 17155 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy 3-Isopentyl-1H-pyrazol-4-ol [[smolecule.com](https://www.smolecule.com)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Isopentyl-Substituted Pyrazol-4-ols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1470976#cas-number-and-molecular-formula-for-1-isopentyl-1h-pyrazol-4-ol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com